

Benurestat: Available Quantitative Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Benurestat

CAS No.: 38274-54-3

Cat. No.: S702978

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Property / Parameter	Value	Context / Condition	Source
Molecular Formula	C ₉ H ₉ ClN ₂ O ₃	-	[1] [2]
Molecular Weight	228.63 g/mol	-	[1] [2]
CAS Number	38274-54-3	-	[1] [2]
Urease Inhibition (EC ₅₀)	26.5 ± 0.2 μM	<i>Bifidobacterium longum subsp. infantis</i>	[3]
Urease Inhibition (EC ₅₀)	69.9 ± 0.4 μM	<i>Proteus mirabilis</i>	[3]
Urease Inhibition (EC ₅₀)	158.3 ± 0.2 μM	<i>Lactobacillus reuteri</i>	[3]
Tissue Concentration	52.23 pM/mg	In feces of mice (100 mg/kg, oral)	[3]
Tissue Concentration	11.89 pM/mg	In cecum of mice (100 mg/kg, oral)	[3]
Solubility (DMSO)	10 mg/mL (43.74 mM)	For <i>in vitro</i> studies	[2]

Experimental Protocols from Recent Research

The most relevant recent study investigated **Benurestat** as an inhibitor of gut bacterial urease in a mouse model of hyperammonemia [3]. The following methodology details are available:

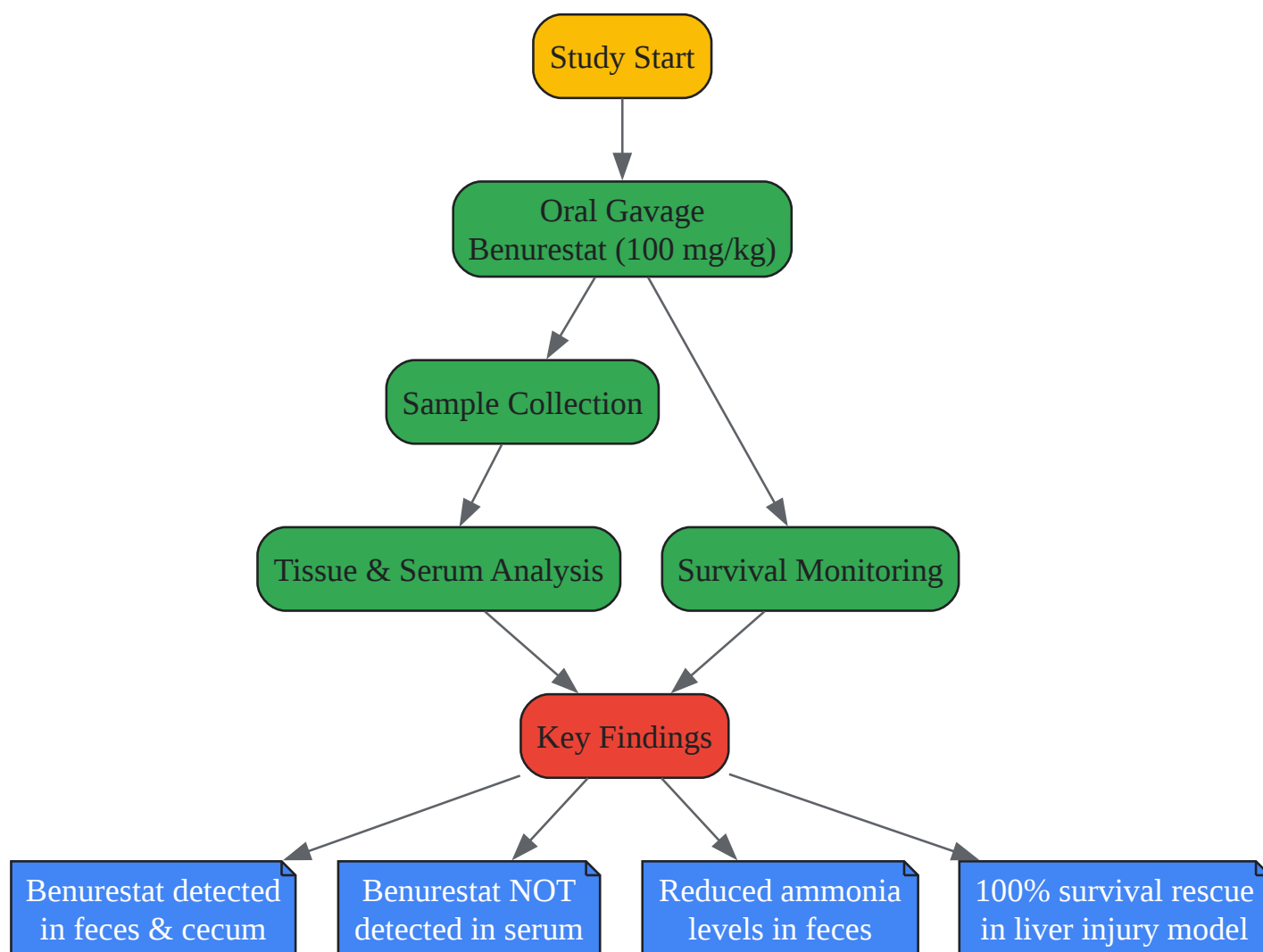
1. In Vitro Urease Inhibition Assay

- **Purpose:** To determine the half-maximal effective concentration (EC₅₀) of **Benurestat** against urease activity in various bacterial species.
- **Methodology:** Cultures of urease-encoding gut bacteria (e.g., *Proteus mirabilis*, *Bifidobacterium longum*, *Lactobacillus reuteri*) and complex mouse fecal microbiota samples were incubated with urea and increasing concentrations of **Benurestat**.
- **Endpoint Measurement:** Ammonia production was quantified after a 3-hour incubation period. Dose-response curves were generated to calculate EC₅₀ values [3].

2. In Vivo Efficacy and Distribution Study

- **Animal Model:** Conventional Swiss Webster mice.
- **Dosing Protocol:** **Benurestat** was administered via oral gavage at a dose of **100 mg/kg**, once daily.
- **Liver Injury Model:** Acute liver injury was induced in mice via thioacetamide exposure to model hyperammonemia.
- **Sample Collection:** Fecal pellets, cecal contents, and serum were collected from the mice.
- **Pharmacokinetic & Pharmacodynamic Analysis:**
 - **Ammonia Levels:** Fecal and serum ammonia concentrations were measured and compared between **Benurestat**-treated and vehicle-control groups.
 - **Drug Distribution:** Levels of **Benurestat** were quantified in fecal samples, cecal contents, and serum to confirm gut-specific exposure and assess systemic absorption [3].
- **Outcome Measure:** Mouse survival rates were monitored to assess the protective effect against lethal acute liver injury [3].

The following diagram illustrates the logical flow and key findings of this in vivo study:



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References

1. | Bacterial | 38274-54-3 | Invivochem Benurestat [invivochem.com]
2. | Antibacterial | TargetMol Benurestat [targetmol.com]

3. A Small-Molecule Inhibitor of Gut Bacterial Urease Protects the Host... [pmc.ncbi.nlm.nih.gov]

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